Solubility Profile of 1,2,4-Butanetricarboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name:	*1,2,4-Butanetricarboxylic acid*
CAS No.:	*923-42-2*
Cat. No.:	*B1267337*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **1,2,4-Butanetricarboxylic acid** (BTC) in various solvents. While specific quantitative solubility data for **1,2,4-Butanetricarboxylic acid** is not extensively available in published literature, this document compiles the existing information and provides a framework for its determination. This guide also details standardized experimental protocols for solubility assessment and outlines a general workflow for such studies, aimed at providing researchers with the necessary tools to evaluate BTC's solubility in their specific applications.

Introduction to 1,2,4-Butanetricarboxylic Acid

1,2,4-Butanetricarboxylic acid, a tricarboxylic acid, possesses a molecular structure with three carboxyl groups, which significantly influences its polarity and, consequently, its solubility in different media. Its potential applications, though not widely documented, may include its use as a crosslinking agent, a building block in polymer synthesis, or as a chelating agent, similar to other polycarboxylic acids. Understanding its solubility is critical for its effective use in various formulations and chemical processes.

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Qualitative Solubility of 1,2,4-Butanetricarboxylic Acid

General principles of solubility for short-chain carboxylic acids suggest that **1,2,4-Butanetricarboxylic acid** would be soluble in polar solvents. Carboxylic acids with six or fewer carbon atoms are generally freely or moderately soluble in water[1]. Given that **1,2,4-Butanetricarboxylic acid** has seven carbon atoms, its solubility in water is expected to be moderate. The presence of three carboxyl groups enhances its ability to form hydrogen bonds with water, contributing to its solubility.

For organic solvents, its solubility is expected to be higher in polar organic solvents and lower in nonpolar solvents. Information on a related compound, 1,2,3,4-Butanetetracarboxylic acid, indicates it is soluble in ethanol[2][3]. It is also noted to be slightly soluble in ether and chloroform, and insoluble in benzene and ligroin[3]. While not the same molecule, this provides an indication of the expected solubility trends for **1,2,4-Butanetricarboxylic acid**.

Quantitative Solubility Data

A thorough review of scientific literature and chemical databases reveals a significant lack of specific quantitative solubility data for **1,2,4-Butanetricarboxylic acid** across a range of solvents and temperatures. The available data is often qualitative or pertains to structurally similar but distinct compounds. For precise formulation and process design, experimental determination of solubility is highly recommended.

The following table is provided as a template for researchers to populate with experimentally determined data.

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Solvent	Temperature (°C)	Solubility (g/100 mL)	Method of Determination
Water	25	Gravimetric	
50	Gravimetric		
Ethanol	25	Gravimetric	
50	Gravimetric		
Methanol	25	Gravimetric	
50	Gravimetric		
Acetone	25	Gravimetric	
50	Gravimetric		
Ethyl Acetate	25	Gravimetric	
50	Gravimetric		
Toluene	25	Gravimetric	
50	Gravimetric		
n-Hexane	25	Gravimetric	
50	Gravimetric		

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of **1,2,4-Butanetricarboxylic acid** in a given solvent. This method is based on the isothermal equilibrium method followed by gravimetric analysis.

4.1. Materials and Equipment

- **1,2,4-Butanetricarboxylic acid** (high purity)
- Selected solvents (analytical grade)

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- Thermostatically controlled shaker or water bath
- Analytical balance (±0.0001 g)
- Vials with airtight seals
- Syringe filters (0.45 µm pore size, compatible with the solvent)
- Oven or vacuum oven
- Centrifuge (optional)

4.2. Experimental Procedure

- Sample Preparation: Add an excess amount of **1,2,4-Butanetricarboxylic acid** to a known volume or mass of the selected solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
- Equilibration: Place the vials in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure that equilibrium is reached. The time to reach equilibrium should be determined by preliminary experiments.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the set temperature for a period (e.g., 2-4 hours) to allow the undissolved solid to settle. If necessary, centrifugation can be used to facilitate phase separation.
- Sample Withdrawal and Filtration: Carefully withdraw a known volume of the supernatant using a pre-heated or pre-cooled syringe to the experimental temperature. Immediately filter the solution through a syringe filter to remove any suspended solid particles.
- Solvent Evaporation: Transfer a precisely weighed aliquot of the clear filtrate to a pre-weighed container. Evaporate the solvent using a suitable method, such as in an oven at a temperature below the decomposition point of the acid or in a vacuum oven.
- Mass Determination: After complete evaporation of the solvent, weigh the container with the solid residue.

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- Calculation: The solubility is calculated using the following formula:

  Solubility (g/100 mL) = [(mass of residue) / (volume of filtrate)] x 100

4.3. Data Validation

- Perform each experiment in triplicate to ensure reproducibility.
- Analyze the solid residue after evaporation (e.g., by melting point or spectroscopy) to confirm that no degradation of the **1,2,4-Butanetricarboxylic acid** has occurred during the experiment.

Logical Workflow for Solubility Assessment

The following diagram illustrates a typical workflow for assessing the solubility of a compound like **1,2,4-Butanetricarboxylic acid** for research and development purposes.

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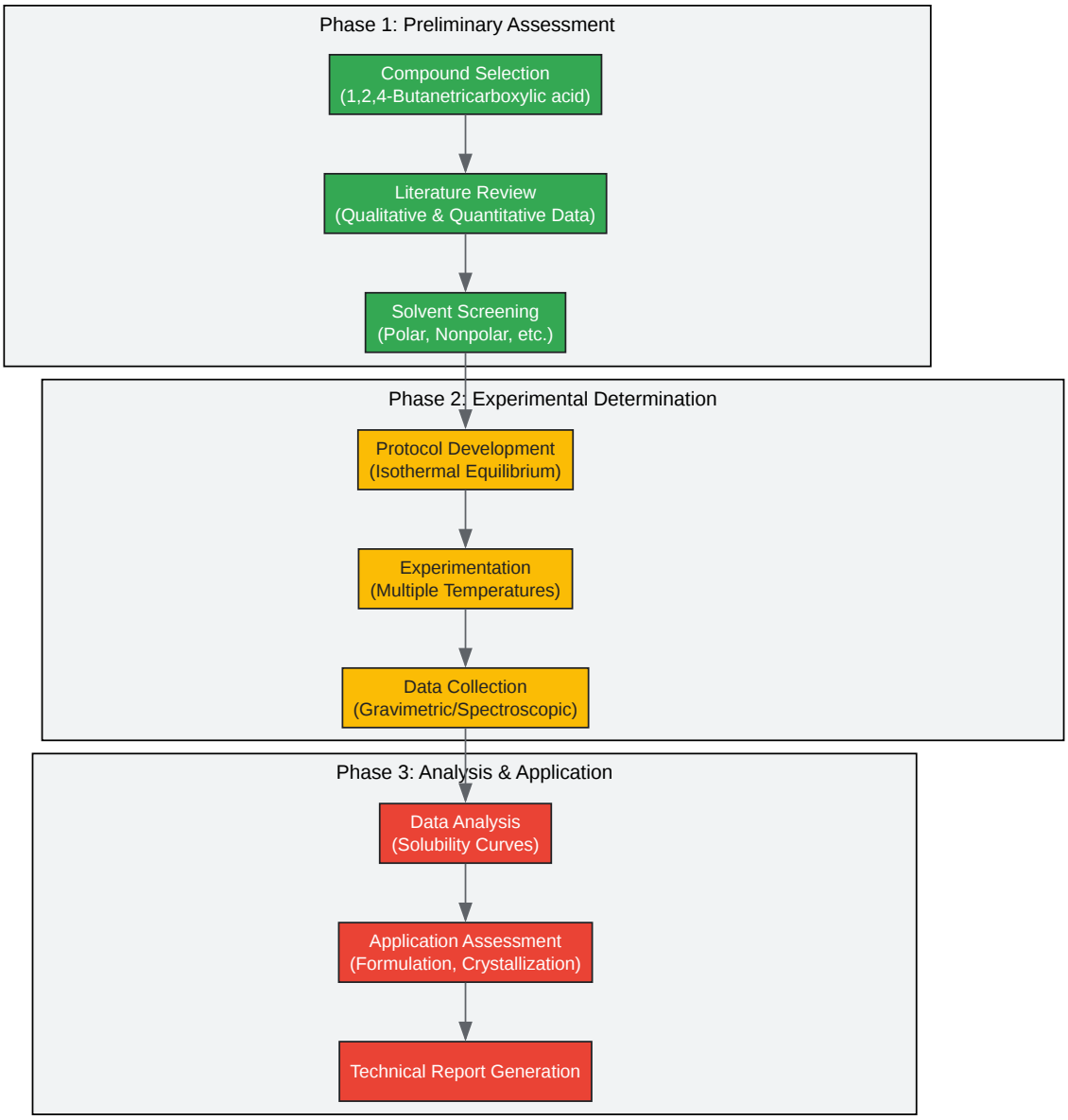

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